

p63 Protein Expression in Normal Tissues: An In-depth Technical Guide

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Compound of Interest

Compound Name: T63

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This guide provides a comprehensive overview of the expression of the p63 protein in normal human tissues. It is intended to serve as a technical resource, offering quantitative data on protein expression, detailed experimental methodologies, and visual representations of associated signaling pathways and workflows.

Introduction to p63

Tumor protein 63 (p63), a member of the p53 family of transcription factors, plays a critical role in the development and differentiation of epithelial tissues.^{[1][2][3]} Encoded by the TP63 gene, p63 exists in multiple isoforms that have distinct and sometimes opposing functions in processes such as cell proliferation, stratification, and stem cell maintenance. Due to its specific expression patterns, p63 is a key biomarker in both developmental biology and pathology, particularly in the diagnosis of various cancers. Understanding its expression in normal tissues is fundamental for assessing its role in disease.

p63 Protein Expression in Normal Human Tissues

The expression of p63 is predominantly nuclear and is largely restricted to the basal or progenitor cell layers of stratified epithelia and myoepithelial cells.^{[2][4]} The following tables summarize the semi-quantitative expression of p63 across a range of normal human tissues as determined by immunohistochemistry (IHC).

Table 1: Semi-Quantitative p63 Expression in Epithelial Tissues

Tissue	Histology	Expression Level	Cellular Localization
Skin	Epidermis	High	Basal keratinocytes
Esophagus	Squamous epithelium	High	Basal cells
Oral Mucosa	Squamous epithelium	High	Basal cells
Ectocervix	Squamous epithelium	High	Basal cells
Vagina	Squamous epithelium	High	Basal cells
Anal Canal	Squamous epithelium	High	Basal cells
Urothelium	Transitional epithelium	High	Basal and intermediate cells
Bronchus	Respiratory epithelium	Moderate	Basal cells
Prostate	Glandular epithelium	Moderate	Basal cells
Breast	Glandular epithelium	Moderate	Myoepithelial cells
Salivary Gland	Glandular epithelium	Moderate	Myoepithelial and basal cells

Expression Level Key: High: Strong and diffuse nuclear staining in the specified cell population. Moderate: Consistent nuclear staining, but may be of lesser intensity or in a more restricted cell population. Low: Weak or focal nuclear staining. Negative: No detectable staining.

Table 2: p63 Expression in Other Normal Tissues

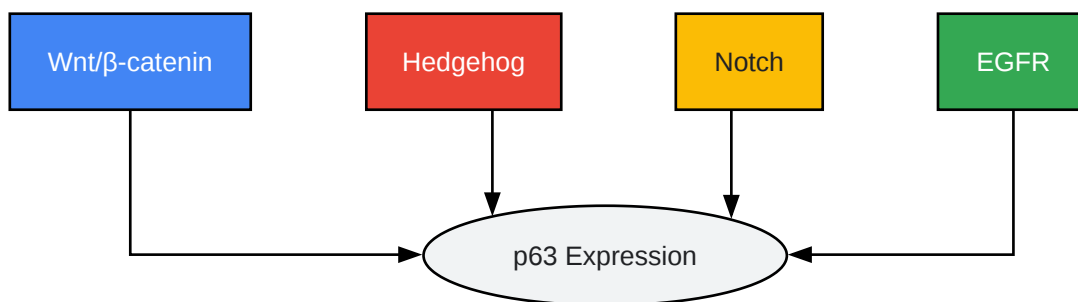
Tissue	Histology	Expression Level	Cellular Localization
Thymus	Epithelial cells	High	Thymic epithelial cells
Lymph Node	Germinal centers	Low	Occasional cells
Skeletal Muscle	Striated muscle	Negative	-
Heart	Cardiac muscle	Negative	-
Liver	Hepatocytes	Negative	-
Kidney	Glomeruli and tubules	Negative	-
Brain	Neurons and glia	Negative	-
Small Intestine	Glandular epithelium	Negative	-
Colon	Glandular epithelium	Negative	-
Stomach	Glandular epithelium	Negative	-
Pancreas	Acinar and islet cells	Negative	-
Thyroid	Follicular cells	Negative	-
Adrenal Gland	Cortical and medullary cells	Negative	-

Signaling Pathways Involving p63

Several key signaling pathways regulate and are regulated by p63, influencing cell fate and tissue development.

Upstream Regulation of p63

The expression and activity of p63 are controlled by various signaling cascades, including Wnt, Hedgehog, Notch, and EGFR pathways.[5][6] These pathways are crucial for maintaining the balance between stem cell self-renewal and differentiation in epithelial tissues.

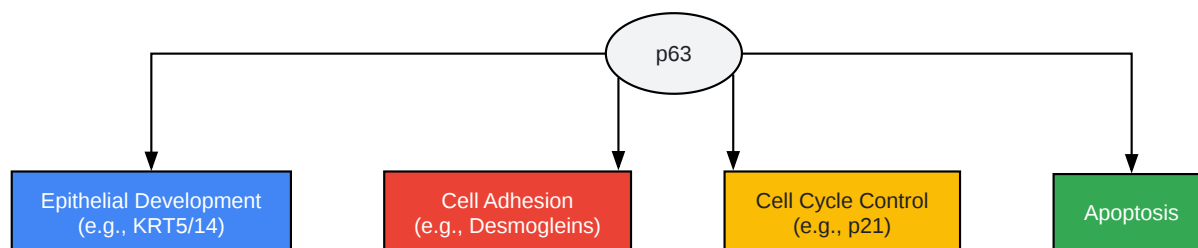


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Upstream signaling pathways regulating p63 expression.

Downstream Effects of p63

As a transcription factor, p63 regulates the expression of a multitude of genes involved in epithelial development, cell adhesion, and cell cycle control.



1. Deparaffinization & Rehydration

2. Antigen Retrieval
(Citrate Buffer, pH 6.0)

3. Blocking
(Peroxidase and Protein Block)

4. Primary Antibody Incubation
(Anti-p63)

5. Secondary Antibody Incubation
(HRP-conjugated)

6. Detection
(DAB Chromogen)

7. Counterstaining
(Hematoxylin)

8. Dehydration & Mounting

1. Tissue Lysis & Protein Quantification

2. SDS-PAGE

3. Protein Transfer to Membrane

4. Membrane Blocking
(5% non-fat milk or BSA)

5. Primary Antibody Incubation
(Anti-p63)

6. Secondary Antibody Incubation
(HRP-conjugated)

7. Chemiluminescent Detection

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